

Application Notes and Protocols for 2,3-Bis(octadecyloxy)-1-propanol

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Compound of Interest

Compound Name: 2,3-Bis(octadecyloxy)propan-1-ol

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling, storage, and use of 2,3-Bis(octadecyloxy)-1-propanol, a key excipient in the development of lipid-based drug delivery systems.

Introduction

2,3-Bis(octadecyloxy)-1-propanol is a synthetic dialkyl glycerol ether. Its long C18 alkyl chains are crucial for the structural integrity and stability of lipid bilayers in formulations such as lipid nanoparticles (LNPs). The proper handling and preparation of this lipid are critical for reproducible results in research and development. This document outlines the necessary safety precautions, storage conditions, and a detailed protocol for preparing a stock solution.

Physicochemical and Safety Data

A summary of the key physical, chemical, and safety data for 2,3-Bis(octadecyloxy)-1-propanol is presented in the table below.

Property	Value	Reference
Chemical Formula	C ₃₉ H ₈₀ O ₃	[1][2]
Molecular Weight	597.05 g/mol	[1][2]
CAS Number	6076-38-6	[1][2]
Appearance	White to off-white solid	Inferred from similar compounds[3]
Density	0.874 ± 0.06 g/cm ³ (Predicted)	[2]
XLogP3	17	[2]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and chloroform.	Based on high lipophilicity and data for similar compounds[3]
Storage Temperature	Room temperature for short term; -20°C to -80°C for long-term storage of solutions.	[3][4]

Health and Safety Information

While specific hazard classifications for 2,3-Bis(octadecyloxy)-1-propanol are not readily available, standard laboratory precautions for handling chemical reagents should be strictly followed. For similar long-chain alcohols and ethers, the following safety measures are recommended[3].

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear safety glasses with side-shields.
- **Hand Protection:** Wear chemical-resistant gloves. Inspect gloves prior to use and dispose of them in accordance with good laboratory practices.
- **Skin and Body Protection:** Wear a lab coat.

Handling:

- Work in a well-ventilated area or under a chemical fume hood[1][3].
- Avoid contact with skin and eyes[1][5].
- Avoid the formation of dust and aerosols[1][5].
- Use non-sparking tools to prevent fire from electrostatic discharge[1].

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention[1].
- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Stock Solution in Ethanol

This protocol is suitable for applications where an ethanol-based lipid mixture is used, such as in the microfluidic synthesis of lipid nanoparticles[3].

Materials:

- 2,3-Bis(octadecyloxy)-1-propanol
- Dehydrated Ethanol (200 proof, anhydrous)
- Glass vial with a PTFE-lined cap
- Analytical balance
- Spatula

- Water bath or heating block
- Bath sonicator

Procedure:

- Weighing: Accurately weigh 100 mg of 2,3-Bis(octadecyloxy)-1-propanol using an analytical balance and transfer it to a clean glass vial.
- Solvent Addition: Add 10 mL of dehydrated ethanol to the vial.
- Dissolution:
 - Gently warm the mixture to 37-40°C using a water bath or heating block to aid in the dissolution of the waxy solid[3].
 - Vortex the mixture intermittently.
 - If necessary, use a bath sonicator for short periods to ensure complete dissolution.
- Verification: Visually inspect the solution to ensure all the solid has completely dissolved. The final solution should be clear and free of any particulates[3].
- Storage:
 - For short-term storage (up to 1 month), store the stock solution in a tightly sealed vial at -20°C[3].
 - For long-term storage (up to 6 months), store at -80°C[3].
 - Before use, allow the solution to warm to room temperature and vortex briefly to ensure homogeneity[3]. To prevent degradation from oxidation, especially for long-term storage, flushing the vial with an inert gas like argon or nitrogen before sealing is recommended[3].

Protocol 2: Preparation of a Lipid Film

This protocol is used for methods that involve the hydration of a lipid film to form liposomes or other lipid vesicles[3].

Materials:

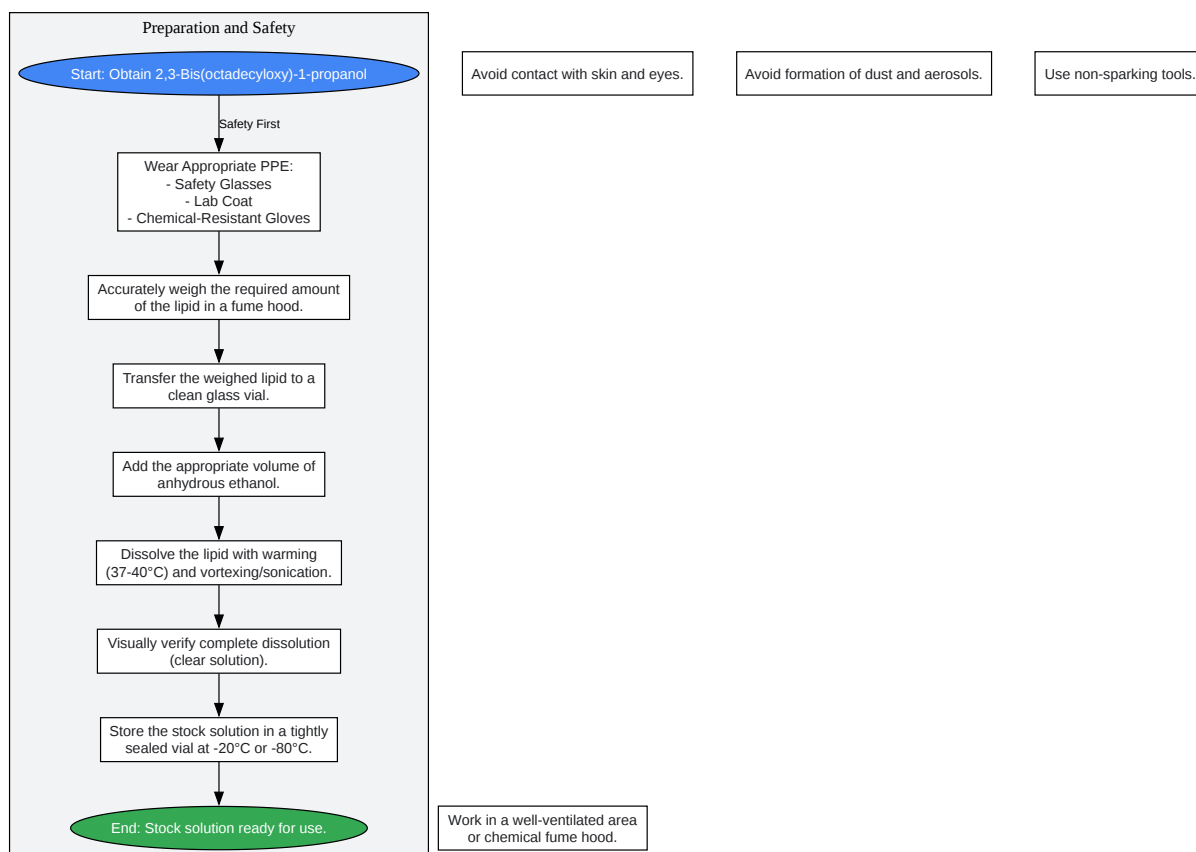
- Stock solution of 2,3-Bis(octadecyloxy)-1-propanol in a volatile organic solvent (e.g., chloroform or a chloroform/methanol mixture)
- Round-bottom flask
- Rotary evaporator
- High-vacuum pump

Procedure:

- Aliquot Stock Solution: Transfer the desired amount of the lipid stock solution to a round-bottom flask.
- Solvent Evaporation:
 - Attach the flask to a rotary evaporator.
 - Rotate the flask in a water bath set to a temperature above the boiling point of the solvent but low enough to not degrade the lipid (e.g., 30-40°C).
 - Gradually reduce the pressure to evaporate the solvent. A thin, uniform lipid film should form on the inner surface of the flask[3].
- Drying: To ensure the complete removal of residual solvent, dry the lipid film under a high vacuum for at least 1-2 hours, or overnight[3].
- Usage: The resulting lipid film is now ready for hydration with an aqueous buffer to form liposomes or other lipid vesicles[3].

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the safe handling and preparation of a 2,3-Bis(octadecyloxy)-1-propanol stock solution.



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Caption: Workflow for the safe preparation of a 2,3-Bis(octadecyloxy)-1-propanol stock solution.

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